

4-Butoxy-4-oxo-3-phenylbutanoic acid molecular weight

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Compound of Interest

Compound Name: **4-Butoxy-4-oxo-3-phenylbutanoic acid**

Cat. No.: **B121062**

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An in-depth analysis of the physicochemical properties of **4-Butoxy-4-oxo-3-phenylbutanoic acid** reveals its core molecular characteristics. This compound is the butyl ester of 4-oxo-4-phenylbutanoic acid. The molecular weight and formula are fundamental parameters for researchers in drug development and chemical synthesis.

Physicochemical Data Summary

The quantitative data for **4-Butoxy-4-oxo-3-phenylbutanoic acid** and its parent compound, 4-oxo-4-phenylbutanoic acid, are summarized below for clarity and comparison.

Table 1: Properties of **4-Butoxy-4-oxo-3-phenylbutanoic Acid** (Butyl 4-oxo-4-phenylbutanoate)

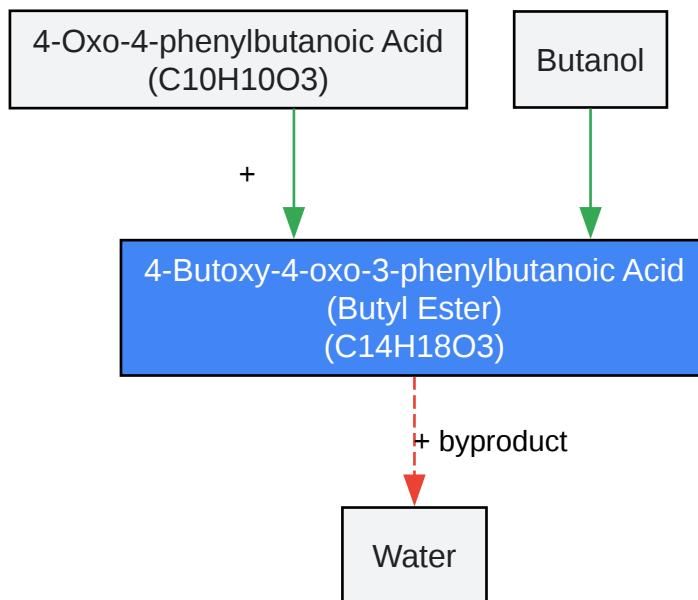
Property	Value	Source
Molecular Weight	234.29 g/mol	[1]
Molecular Formula	C ₁₄ H ₁₈ O ₃	[1]
IUPAC Name	butyl 4-oxo-4-phenylbutanoate	[1]

Table 2: Properties of Parent Compound (4-Oxo-4-phenylbutanoic Acid)

Property	Value	Source
Molecular Weight	~178.18 g/mol	[2][3][4]
Molecular Formula	C ₁₀ H ₁₀ O ₃	[2][3]
CAS Number	2051-95-8	[2][3][4]
Synonym	3-Benzoylpropionic acid	[3]

Logical Relationship: Esterification

The target compound, **4-Butoxy-4-oxo-3-phenylbutanoic acid**, is synthesized via the esterification of its parent carboxylic acid with butanol. This reaction forms a butyl ester and water as a byproduct. The logical workflow for this chemical transformation is depicted below.



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Caption: Logical diagram of the esterification process.

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References

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